

A Comprehensive Technical Review of Taxinine Research for Drug Development

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Compound of Interest

Compound Name: Taxinine

Cat. No.: B026179

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Taxinine, a member of the taxane diterpenoid family, is a natural product isolated from various species of the yew tree (*Taxus*). While its close relative, paclitaxel (Taxol®), has become a cornerstone of cancer chemotherapy, **taxinine** itself has garnered significant interest for its unique biological activities, including its potential as a multidrug resistance (MDR) reversal agent. This technical guide provides an in-depth review of the current state of **taxinine** research, focusing on its chemical properties, biological activities, synthesis, and the experimental methodologies used in its investigation. This document is intended to serve as a comprehensive resource for researchers and professionals involved in the discovery and development of novel therapeutics.

Chemical and Physical Properties

Taxinine and its derivatives are characterized by a complex, polycyclic diterpene core. The fundamental taxane skeleton provides a versatile scaffold for a wide array of chemical modifications, leading to a diverse range of biological activities.

Table 1: Physicochemical Properties of Selected **Taxinines**

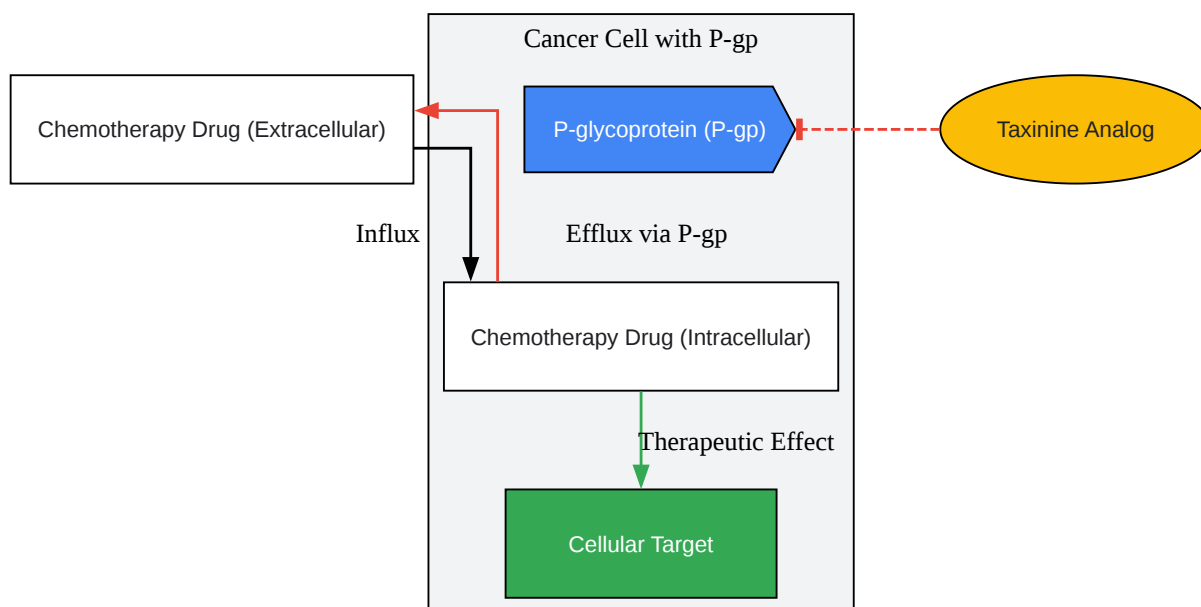
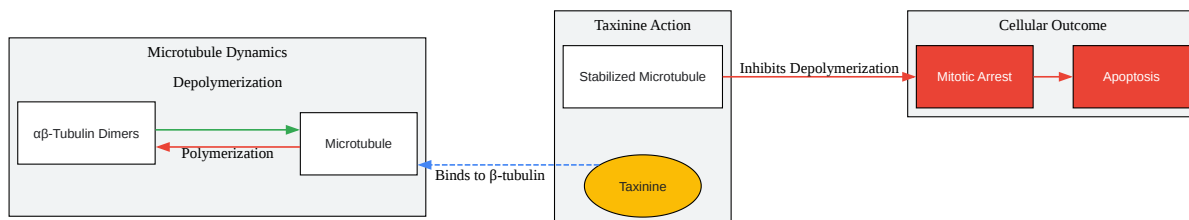
Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)	Solubility	Reference
Taxinine	C35H42O9	606.7	264-265	Soluble in chloroform, acetone, ethyl acetate; sparingly soluble in methanol, ethanol.	
Taxinine A	C26H36O8	476.56	225-227	-	
Taxinine B	C37H44O11	664.74	236-238	-	

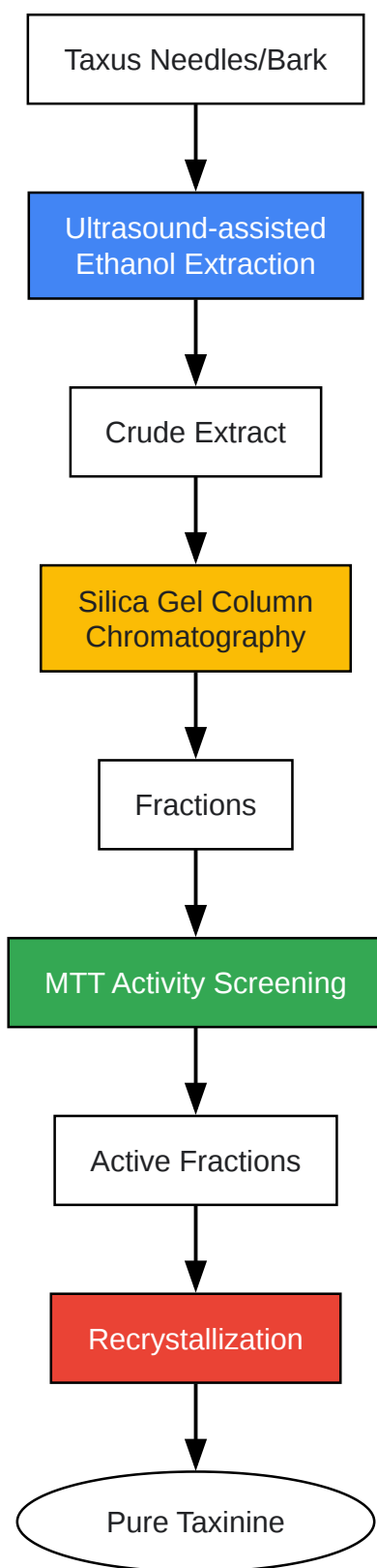
Biological Activities and Mechanism of Action

The primary mechanism of action for many taxanes, including the well-studied paclitaxel, involves the stabilization of microtubules, leading to mitotic arrest and apoptosis in rapidly dividing cancer cells. While **taxinine** itself exhibits weaker cytotoxic activity compared to paclitaxel, its derivatives have shown significant potential in several areas, most notably in overcoming multidrug resistance.

Microtubule Stabilization

Taxanes bind to the β -tubulin subunit of microtubules, promoting polymerization and inhibiting depolymerization. This disruption of normal microtubule dynamics interferes with the formation of the mitotic spindle, a critical apparatus for chromosome segregation during cell division. The stabilization of microtubules leads to cell cycle arrest at the G2/M phase and ultimately induces apoptosis.





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